

Application Notes and Protocols for Lucidone C-Based Experimental Assays

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Compound of Interest

Compound Name: *Lucidone C*
CAS No.: 102607-23-8
Cat. No.: B15557237

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Introduction

Lucidone C is a natural compound isolated from the fruit of *Lindera erythrocarpa* Makino that has garnered significant interest for its diverse biological activities.[1][2] Preclinical studies have demonstrated its potential as an anti-inflammatory, anti-cancer, neuroprotective, and antiviral agent.[3][4] These effects are attributed to its ability to modulate key cellular signaling pathways, including NF- κ B, MAPKs, and PI3K/Akt.[4][5] This document provides detailed application notes and protocols for developing experimental assays to investigate the therapeutic potential of **Lucidone C**.

Quantitative Data Summary

The following tables summarize the reported quantitative data for **Lucidone C**'s biological activities, providing a reference for dose-response studies.

Table 1: Anti-inflammatory and Antiviral Activity of **Lucidone C**

Compound	Assay	Target/Cell Line	Parameter	Effective Concentration/EC50	Reference
Lucidone	Anti-inflammatory	LPS-induced RAW 264.7 macrophages	Inhibition of TNF- α secretion	Significant at 10 μ g/mL & 25 μ g/mL	
Lucidone	Anti-inflammatory	LPS-induced RAW 264.7 macrophages	Inhibition of PGE2 production	Significant at 10 μ g/mL & 25 μ g/mL	
Lucidone	Antiviral Assay	Dengue virus (DENV) in Huh-7 cells	EC50	25 μ M	

Table 2: Anticancer Activity of Methyl Lucidone (a derivative)

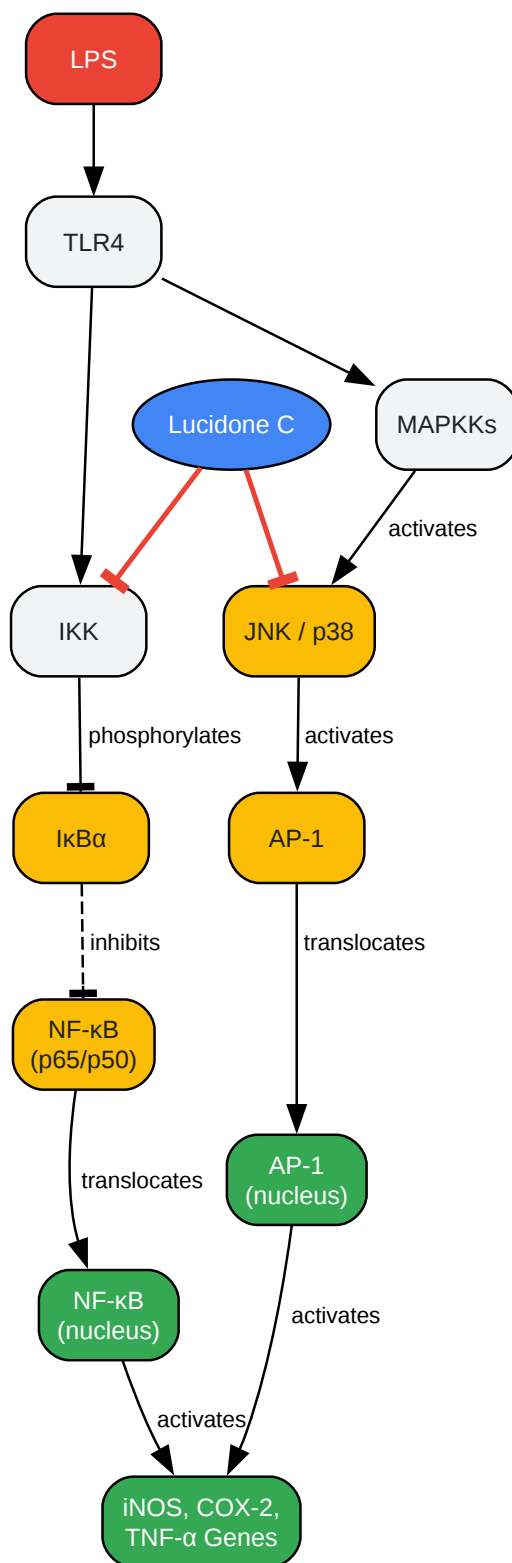
Compound	Assay	Cell Line	Parameter	IC50	Reference
Methyl Lucidone	MTS Assay (24h)	OVCAR-8 (Ovarian Cancer)	Antiproliferative effect	54.7 μ M	[6] [7]
Methyl Lucidone	MTS Assay (48h)	OVCAR-8 (Ovarian Cancer)	Antiproliferative effect	33.3 μ M	[6] [7]
Methyl Lucidone	MTS Assay (24h)	SKOV-3 (Ovarian Cancer)	Antiproliferative effect	60.7 μ M	[6] [7]
Methyl Lucidone	MTS Assay (48h)	SKOV-3 (Ovarian Cancer)	Antiproliferative effect	48.8 μ M	[6] [7]

Key Signaling Pathways Modulated by Lucidone C

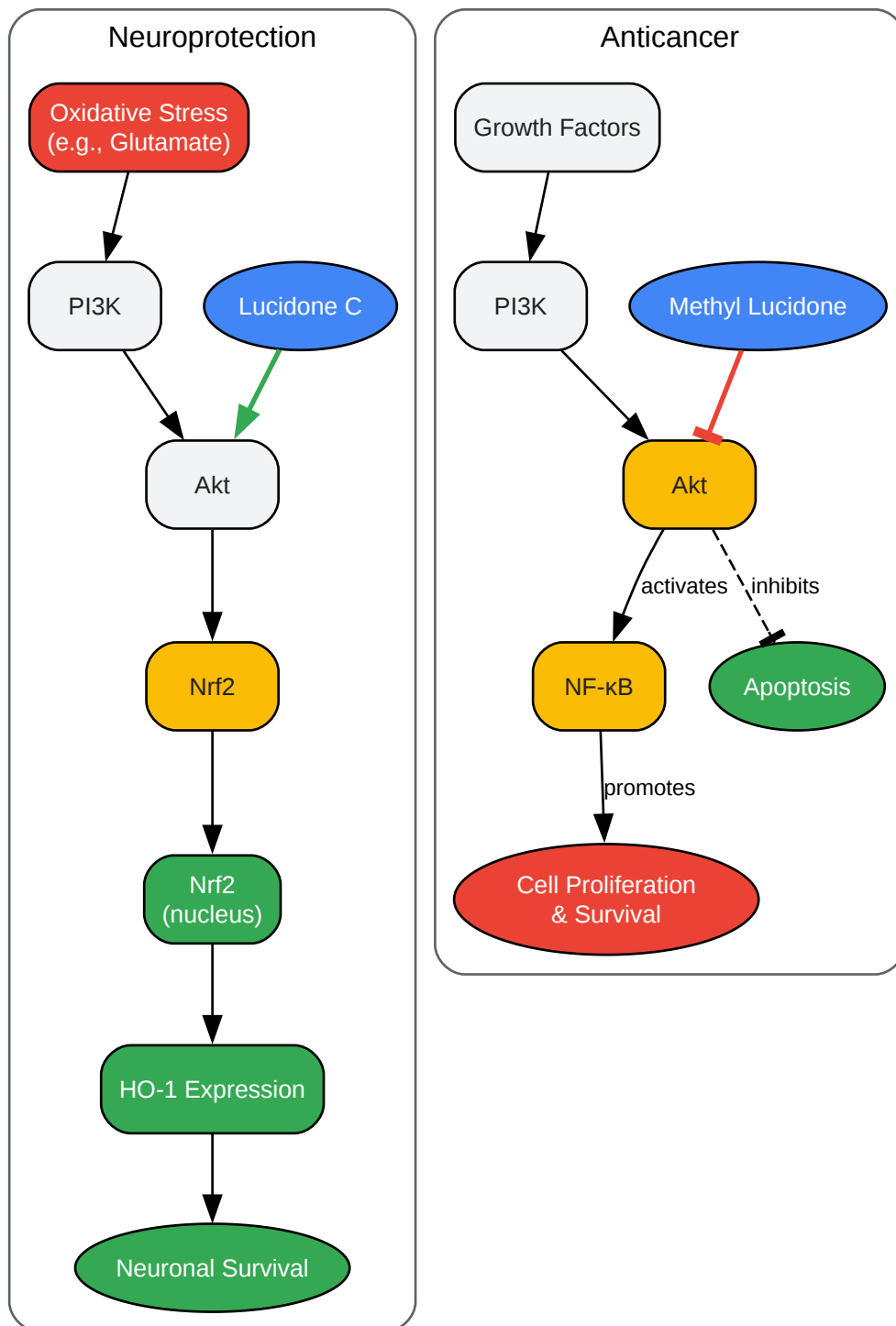
Lucidone C exerts its biological effects by targeting multiple intracellular signaling cascades. Understanding these pathways is crucial for designing mechanistic studies.

Anti-inflammatory Signaling

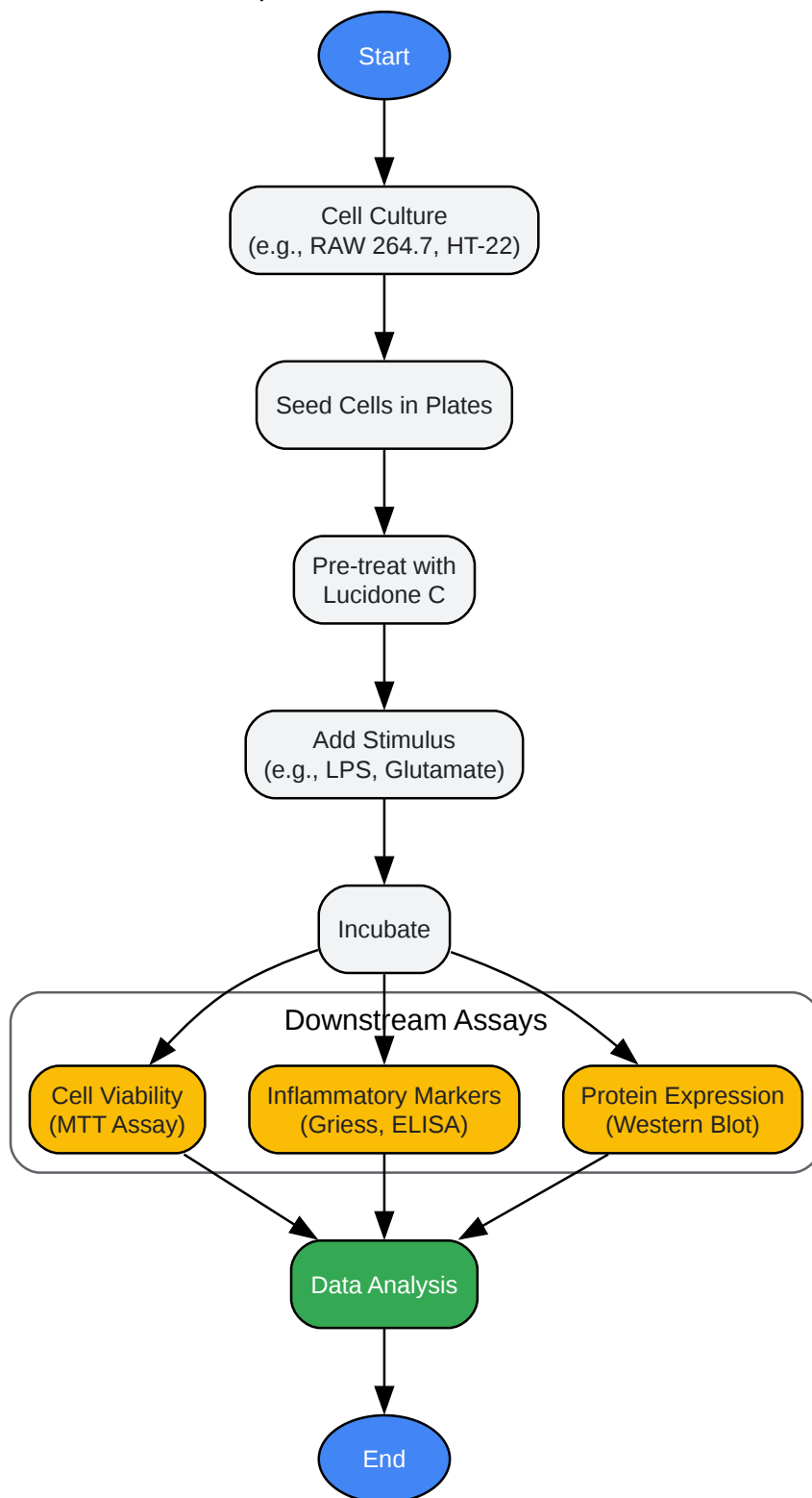
Lucidone C mitigates inflammation primarily by inhibiting the NF- κ B and MAPK signaling pathways.^[5] In response to inflammatory stimuli like Lipopolysaccharide (LPS), **Lucidone C** prevents the degradation of I κ B α , which in turn blocks the nuclear translocation of the NF- κ B p65/p50 subunits.^[5] It also suppresses the phosphorylation of JNK and p38 MAPKs.^{[1][5]} This dual inhibition leads to the downregulation of pro-inflammatory enzymes (iNOS, COX-2) and cytokines (TNF- α).^[5]

Lucidone C Action on NF- κ B and MAPK Pathways

Lucidone C in Neuroprotection and Cancer



General Experimental Workflow for Lucidone C

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